

Application Notes and Protocols for C1311 in Colon Cancer Cell Lines

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Compound of Interest

Compound Name: C 1311

Cat. No.: B1681850

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Introduction

C1311, a novel imidazoacridinone derivative, has demonstrated significant anti-neoplastic activity in preclinical studies, particularly against colorectal cancer. It functions as a dual topoisomerase II inhibitor and a potent inducer of apoptosis. A distinctive feature of C1311 is its lysosomotropic activity, which plays a crucial role in its cytotoxic mechanism. This document provides detailed application notes and protocols for the use of C1311 in colon cancer cell lines, intended to guide researchers in their investigation of this promising anti-cancer agent. C1311 has shown prominent growth inhibition in various colon cancer cell lines, including HT29, HCT116, and COLO205.[1]

Mechanism of Action

C1311 exerts its anti-cancer effects through a multi-faceted mechanism. As a topoisomerase II inhibitor, it interferes with DNA replication and repair, leading to DNA damage and cell cycle arrest, primarily at the G2/M phase.[2] A key and novel aspect of C1311's mechanism is its ability to induce lysosomal membrane permeabilization (LMP). This disruption of lysosomes releases cathepsins into the cytosol, which in turn triggers the intrinsic pathway of apoptosis. This process involves mitochondrial membrane permeabilization (MMP), cytochrome c release, and subsequent activation of the caspase cascade, ultimately leading to programmed cell death. Notably, the cytotoxic activity of C1311 appears to be independent of the p53 tumor suppressor protein status of the cancer cells.[2]

Data Presentation

Table 1: In Vitro Cytotoxicity of C1311 in Human Colon Cancer Cell Lines

Cell Line	GI50 (μM)	Reference
HT29	0.12 - 0.83	[1]
HCT116	0.12 - 0.83	[1]
COLO205	0.12 - 0.83	[1]

GI50 (Growth Inhibition 50) is the concentration of the drug that causes 50% inhibition of cell growth.

Signaling Pathway and Experimental Workflow

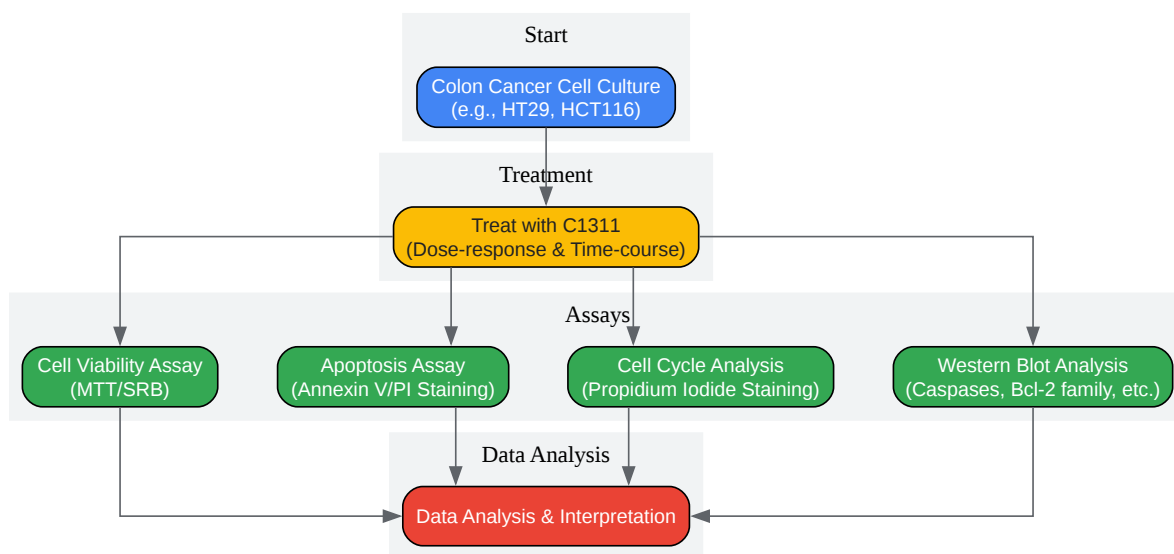
C1311-Induced Apoptotic Signaling Pathway



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Caption: C1311 signaling pathway in colon cancer cells.

Experimental Workflow for a C1311 Study



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References

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- 2. BCL-2 family deregulation in colorectal cancer: potential for BH3 mimetics in therapy - PMC [pmc.ncbi.nlm.nih.gov]
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